

Application of Cinnamyl Acetoacetate in Fragrance Formulation: Application Notes and Protocols

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Compound of Interest

Compound Name: *Cinnamyl acetoacetate*

Cat. No.: B8749373

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cinnamyl acetoacetate is a versatile aroma chemical prized in the fragrance industry for its unique olfactory profile and functional properties. Chemically, it is the ester of cinnamyl alcohol and acetoacetic acid. Its scent is characterized as warm, spicy, sweet, and balsamic, with nuances of cinnamon and a slight fruity, floral undertone. This complex aroma makes it a valuable component in a wide range of fragrance compositions, from fine perfumery to functional products like personal care and home care items.

This document provides detailed application notes and experimental protocols for the use of **cinnamyl acetoacetate** in fragrance formulation, intended for researchers, scientists, and professionals in the field.

Application Notes

Olfactory Profile and Applications

Cinnamyl acetoacetate possesses a warm, spicy, and sweet aroma with balsamic undertones, reminiscent of cinnamon.^{[1][2]} Its multifaceted scent profile allows for its use in various fragrance types:

- **Fine Fragrances:** In fine perfumery, it is often utilized as a heart or base note to impart warmth, spiciness, and a gourmand facet to oriental, spicy, and floral compositions.[\[2\]](#) It can act as a fixative, prolonging the scent of more volatile components.[\[1\]](#)
- **Personal Care Products:** Its pleasant and warm scent makes it suitable for incorporation into a variety of personal care items, including lotions, creams, soaps, shampoos, and conditioners, enhancing the sensory experience for the user.[\[2\]](#)
- **Home Care Products:** In home fragrance applications such as candles, diffusers, and room sprays, **cinnamyl acetoacetate** contributes to a cozy and inviting ambiance.[\[2\]](#)

Stability and Performance

Cinnamyl acetoacetate is noted for its chemical stability, which allows for its use in a variety of product bases.[\[2\]](#) While specific quantitative data on its stability in all consumer product bases is limited, its general performance characteristics can be inferred from its chemical structure and data on similar molecules like cinnamyl acetate. It is soluble in oils and alcohols, facilitating its incorporation into many formulations.[\[2\]](#)

Table 1: Physicochemical Properties of **Cinnamyl Acetoacetate** and Related Compounds

| Property | Cinnamyl Acetoacetate | Cinnamyl Acetate | Source |
|-------------------|--|--|--------|
| CAS Number | 57582-46-4 | 103-54-8 | [3][4] |
| Molecular Formula | C ₁₃ H ₁₄ O ₃ | C ₁₁ H ₁₂ O ₂ | [3][4] |
| Molecular Weight | 218.25 g/mol | 176.21 g/mol | [3][4] |
| Appearance | Light brown liquid | Colorless to pale yellow liquid | [2][5] |
| Odor | Warm, spicy, sweet, balsamic, cinnamon-like | Sweet, floral, spicy, balsamic, cinnamon-like | [2][6] |
| Boiling Point | ~357-359 °C @ 760 mmHg (estimated) | 262 °C @ 760 mmHg | [7][8] |
| Flash Point | ~158 °C | >100 °C | [7][9] |
| Vapor Pressure | Not available | 0.007 mmHg @ 25 °C | [9] |
| Density | Not available | 1.05 g/cm ³ @ 20 °C | [9] |
| Water Solubility | Low | 349.1 mg/L @ 25 °C | [9] |
| Odor Threshold | Not available | Not available | |

Note: Due to the limited availability of specific quantitative data for **cinnamyl acetoacetate**, some values are estimated or data for the closely related and structurally similar compound, cinnamyl acetate, are provided for reference.

Experimental Protocols

Protocol 1: Synthesis of Cinnamyl Acetoacetate via Transesterification

This protocol describes a general laboratory-scale synthesis of **cinnamyl acetoacetate** from cinnamyl alcohol and an acetoacetate ester (e.g., ethyl acetoacetate) through a transesterification reaction.[10]

Materials:

- Cinnamyl alcohol
- Ethyl acetoacetate
- Catalyst (e.g., sodium ethoxide, p-toluenesulfonic acid)
- Anhydrous toluene (or another suitable solvent for azeotropic removal of ethanol)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor with drying agent
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Set up a round-bottom flask with a Dean-Stark apparatus and a reflux condenser.
- To the flask, add cinnamyl alcohol (1 molar equivalent) and ethyl acetoacetate (1.1 to 1.5 molar equivalents).
- Add the solvent (e.g., anhydrous toluene) to the flask.
- Add a catalytic amount of a suitable catalyst (e.g., sodium ethoxide or p-toluenesulfonic acid).

- Heat the mixture to reflux with vigorous stirring. The ethanol produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with the solvent.
- Monitor the reaction progress by observing the amount of ethanol collected or by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete (no more ethanol is collected), cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the acid catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude **cinnamyl acetoacetate** can be purified by vacuum distillation.

Protocol 2: Incorporation of Cinnamyl Acetoacetate into a Spicy Floral Fragrance Accord

This protocol provides an example of how to incorporate **cinnamyl acetoacetate** into a simple spicy floral fragrance accord. Perfumery is an art, and the ratios can be adjusted based on the desired outcome.

Materials:

- **Cinnamyl acetoacetate**
- Eugenol (clove-like, spicy)
- Benzyl salicylate (soft, sweet-floral, balsamic)
- Hedione® (jasmonic, floral booster)

- Iso E Super® (woody, ambergris-like)
- Ethanol (perfumer's alcohol)
- Glass beakers and stirring rods
- Digital scale (accurate to 0.01g or better)
- Sample vials

Procedure:

- On a digital scale, carefully weigh the fragrance ingredients into a clean glass beaker according to the percentages in Table 2.
- Gently stir the mixture with a clean glass rod until all components are fully dissolved and the solution is homogenous.
- Transfer the fragrance concentrate to a labeled glass vial for maturation.
- Allow the accord to mature for at least 48 hours to allow the different notes to blend and harmonize.
- To create a finished fragrance, the matured accord can be diluted in perfumer's alcohol to the desired concentration (e.g., 10-20% for an Eau de Parfum).

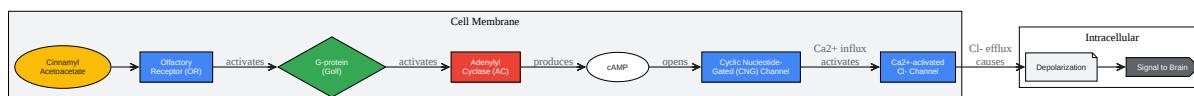
Table 2: Example of a Spicy Floral Fragrance Accord

| Ingredient | Percentage (%) | Olfactory Contribution |
|-----------------------|----------------|-------------------------------------|
| Cinnamyl Acetoacetate | 10 | Warm, spicy, sweet, balsamic heart |
| Eugenol | 5 | Spicy, clove-like top/heart note |
| Benzyl Salicylate | 20 | Sweet, floral, balsamic body |
| Hedione® | 30 | Diffusive, radiant floral character |
| Iso E Super® | 35 | Woody, ambery, velvety base |
| Total | 100 | |

Visualizations

Olfactory Signaling Pathway

The perception of smell, including that of **cinnamyl acetoacetate**, is initiated by the binding of odorant molecules to olfactory receptors in the nasal cavity. This triggers a signal transduction cascade that ultimately leads to the perception of a specific scent in the brain.

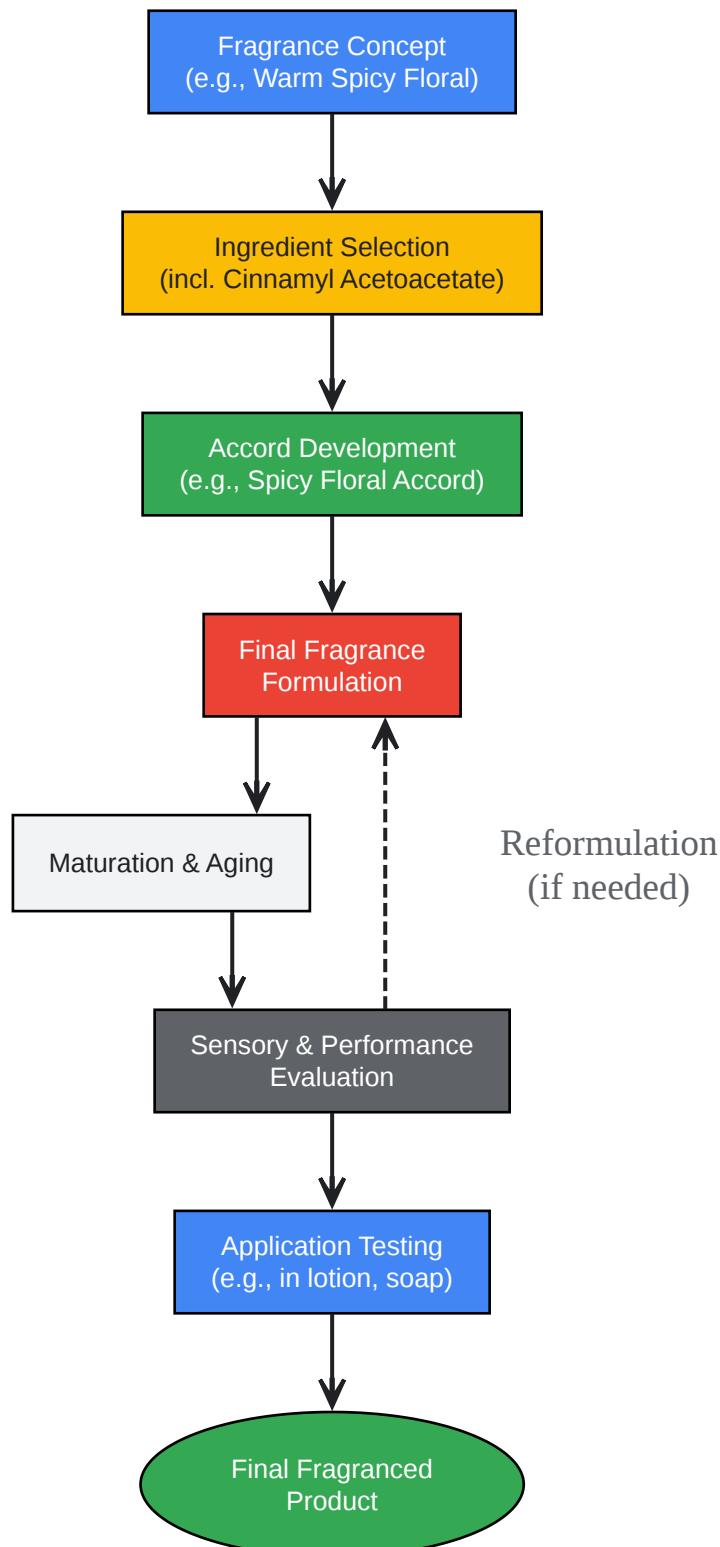


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Caption: Olfactory signal transduction cascade.

Experimental Workflow: Fragrance Formulation and Evaluation

The development of a new fragrance incorporating **cinnamyl acetoacetate** follows a structured workflow, from initial concept to final product evaluation.



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Caption: Fragrance development workflow.

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